

Technical Guide: (+/-)-Tebuconazole-D4 for Research Applications

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Compound of Interest

Compound Name: (+/-)-Tebuconazole-D4

Cat. No.: B15378686

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available deuterated internal standard, **(+/-)-Tebuconazole-D4**. It is intended to be a valuable resource for researchers and scientists utilizing this compound in analytical methodologies, particularly for the quantification of Tebuconazole in various matrices.

Commercial Availability and Specifications

(+/-)-Tebuconazole-D4 is available from a select number of specialized chemical suppliers. While detailed specifications can vary between batches and suppliers, the following table summarizes the generally available information. Researchers are strongly encouraged to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain precise quantitative data.

Parameter	Typical Specification	Notes
Chemical Name	(\pm) -1-(4-Chlorophenyl-d4)-4,4-dimethyl-3-(1H-1,2,4-triazol-1-ylmethyl)pentan-3-ol	The deuterium labels are on the chlorophenyl ring.
Molecular Formula	$C_{16}H_{18}D_4ClN_3O$	
Molecular Weight	~311.85 g/mol	
CAS Number	107534-96-3 (unlabelled)	A specific CAS number for the D4 variant is not consistently provided.
Chemical Purity	$\geq 97\%$	This value can vary. A CoA is essential for accurate concentration calculations.
Isotopic Enrichment	Not consistently specified	The percentage of deuteration (e.g., %D) is a critical parameter for mass spectrometry-based methods and should be confirmed with the supplier.
Format	Typically supplied as a neat solid.	Solutions in specified solvents may be available from some suppliers upon request.
Storage	2-8°C	Refer to the supplier's instructions for long-term storage recommendations.

Identified Commercial Suppliers:

- [Clearsynth](#)[1]
- [Pharmaffiliates](#)[2]
- [Toronto Research Chemicals \(TRC\)](#)[3][4]

Application in Analytical Methods

(+/-)-Tebuconazole-D4 is primarily employed as an internal standard in analytical methods for the determination of Tebuconazole residues. Its use is particularly critical in complex matrices such as environmental samples (water, soil) and biological tissues, where matrix effects can significantly impact the accuracy and precision of quantification. The nearly identical chemical and physical properties to the non-deuterated analyte, combined with its distinct mass, make it an ideal internal standard for mass spectrometry-based techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocol: Quantification of Tebuconazole in Water Samples using (+/-)-Tebuconazole-D4 Internal Standard

The following is a generalized experimental protocol based on established analytical methods. Researchers should optimize and validate the method for their specific instrumentation and matrix.

1. Preparation of Standard Solutions:

- Primary Stock Solution of Tebuconazole (Unlabeled): Accurately weigh a known amount of analytical grade Tebuconazole and dissolve it in a suitable solvent (e.g., methanol, acetonitrile) to prepare a stock solution of known concentration (e.g., 1000 µg/mL).
- Primary Stock Solution of **(+/-)-Tebuconazole-D4**: Accurately weigh a known amount of **(+/-)-Tebuconazole-D4** and dissolve it in the same solvent to prepare a stock solution of known concentration (e.g., 100 µg/mL).
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the Tebuconazole primary stock solution. Fortify each calibration standard with a constant, known concentration of the **(+/-)-Tebuconazole-D4** internal standard from its primary stock solution.

2. Sample Preparation:

- Collect water samples in appropriate containers.

- For each sample, aliquot a known volume (e.g., 10 mL) into a suitable tube.
- Spike each sample with a known amount of the **(+/-)-Tebuconazole-D4** internal standard solution.
- Depending on the sample cleanliness and target limit of quantification, a solid-phase extraction (SPE) step may be necessary to clean up the sample and concentrate the analyte.

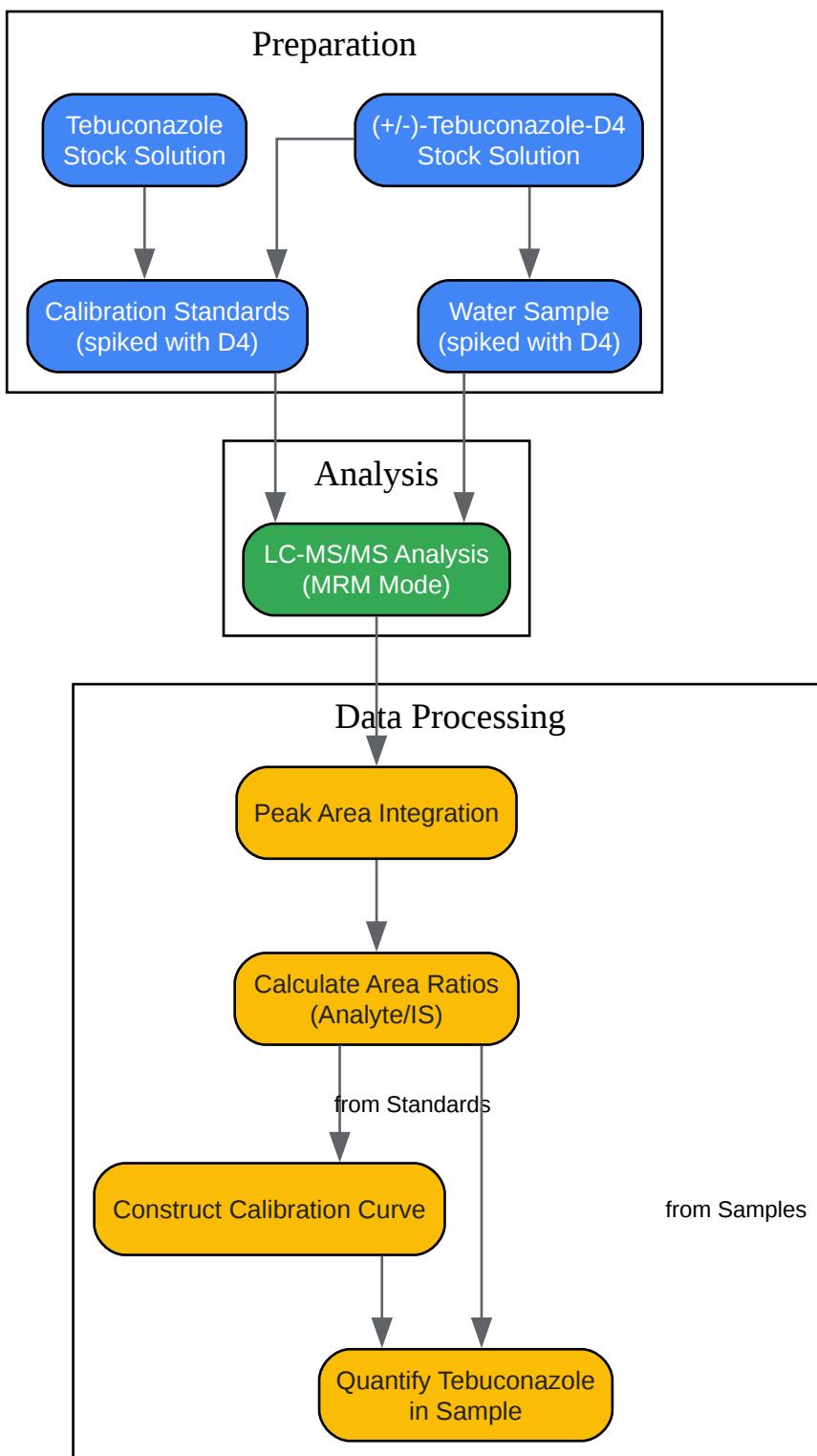
3. LC-MS/MS Analysis:

- Chromatographic Conditions:
 - Column: A C18 reverse-phase column is commonly used.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like formic acid or ammonium formate, is typically employed.
 - Flow Rate: Dependent on the column dimensions.
 - Injection Volume: Consistent for all standards and samples.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is common.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:
 - Tebuconazole: Monitor at least two transitions (a quantifier and a qualifier).
 - **(+/-)-Tebuconazole-D4**: Monitor the corresponding transitions, accounting for the mass shift due to the four deuterium atoms.

4. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the Tebuconazole quantifier transition to the peak area of the **(+/-)-Tebuconazole-D4** quantifier transition against the concentration of Tebuconazole in the calibration standards.
- Calculate the same peak area ratio for the unknown samples.
- Determine the concentration of Tebuconazole in the samples by interpolating their peak area ratios from the calibration curve.

Workflow for Tebuconazole Quantification

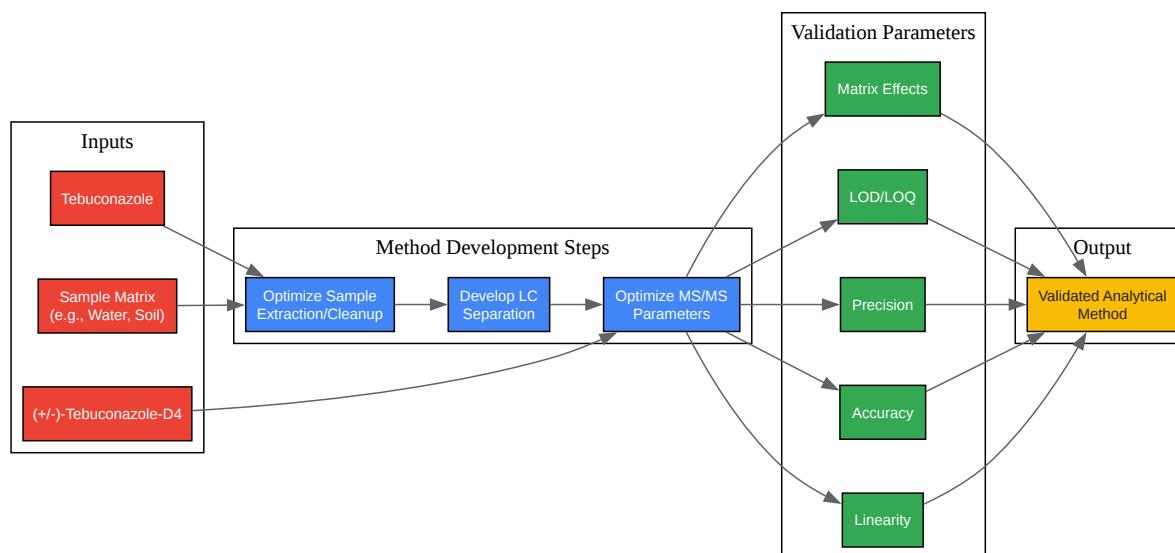
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Caption: Workflow for the quantification of Tebuconazole using a deuterated internal standard.

Signaling Pathways

As **(+/-)-Tebuconazole-D4** is an internal standard for analytical purposes, it is not used in studies of signaling pathways. The active principle, Tebuconazole, is a fungicide that acts by inhibiting the biosynthesis of ergosterol, a key component of fungal cell membranes. This disruption of membrane integrity ultimately leads to fungal cell death.

Logical Relationships in Analytical Method Development



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Caption: Logical relationships in the development of an analytical method for Tebuconazole.

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